

# Introduction: The Significance of 5-Fluoro-2-methoxyphenol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Fluoro-2-methoxyphenol

Cat. No.: B1362261

[Get Quote](#)

**5-Fluoro-2-methoxyphenol** (CAS No: 72955-97-6) is a key substituted phenol derivative recognized for its role as a vital intermediate in the synthesis of pharmaceuticals and pesticides.<sup>[1]</sup> Its precise molecular architecture—a benzene ring functionalized with hydroxyl, methoxy, and fluoro groups—imparts specific chemical properties that are leveraged in the development of complex molecules, including drugs for treating hypertension.<sup>[1]</sup>

Accurate structural confirmation is a non-negotiable prerequisite for its application in any synthetic pathway, particularly in regulated industries like pharmaceuticals. The presence and, critically, the specific placement (regiochemistry) of the three distinct functional groups, must be unequivocally verified. This guide outlines the integrated analytical workflow to achieve this confirmation.

## Compound Profile:

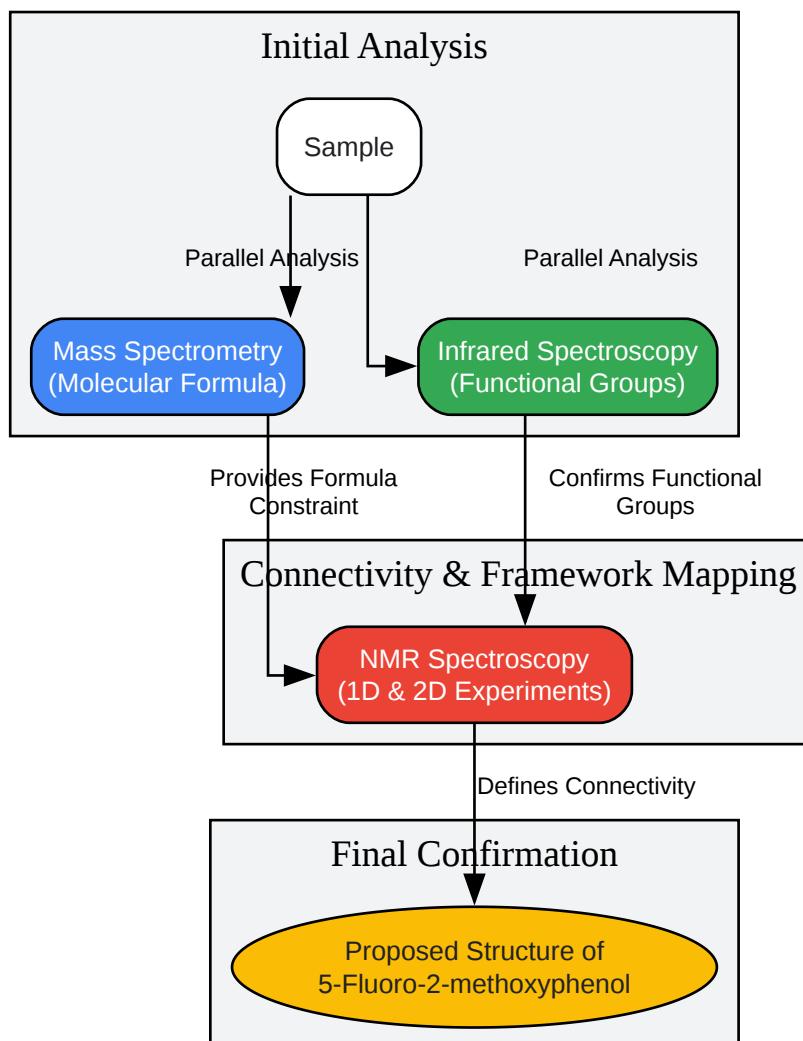
Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> FO <sub>2</sub>	[2][3]
Molecular Weight	142.13 g/mol	[2][3]
Exact Mass	142.04300762 Da	[2]

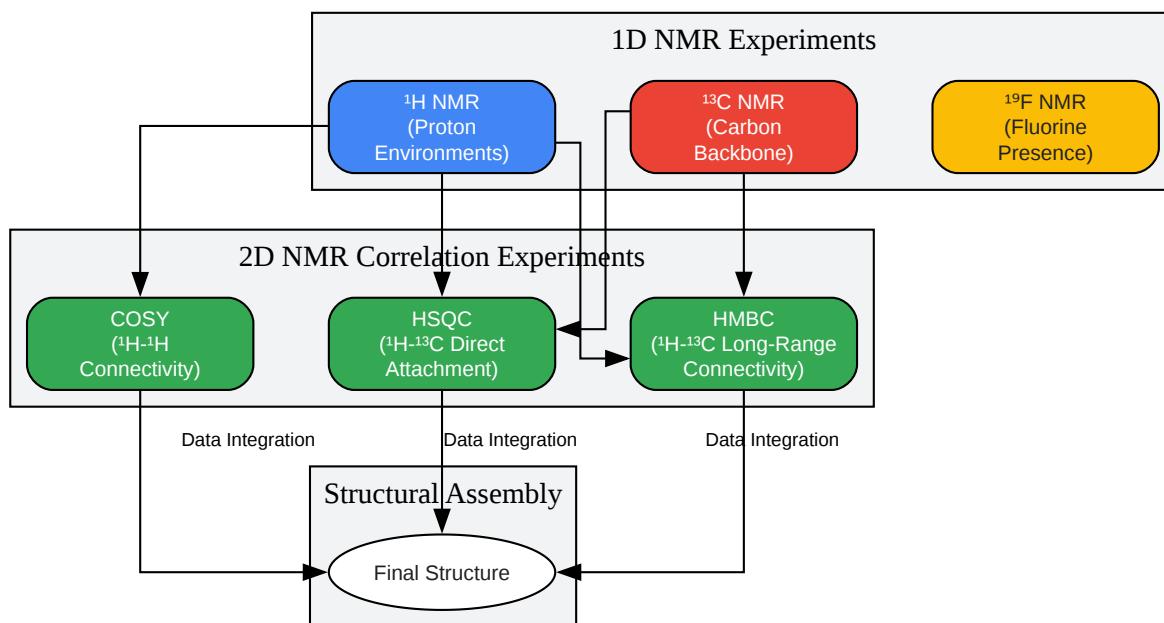
| IUPAC Name | **5-fluoro-2-methoxyphenol** |<sup>[2]</sup> |

# The Strategic Approach: An Integrated Spectroscopic Workflow

The structure elucidation of an organic molecule is rarely achieved with a single technique.<sup>[4]</sup> <sup>[5]</sup> Instead, it relies on the convergence of evidence from multiple analytical methods, each providing a unique piece of the structural puzzle.<sup>[6]</sup> Mass spectrometry provides the elemental formula, infrared spectroscopy identifies the functional groups present, and nuclear magnetic resonance spectroscopy maps the atomic connectivity.

The logical flow of this process is depicted below. Each stage provides data that informs and validates the others, creating a robust and trustworthy conclusion.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Fluoro-2-methoxyphenol | 72955-97-6 [chemicalbook.com]
- 2. 5-Fluoro-2-methoxyphenol | C7H7FO2 | CID 2774559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. taylorandfrancis.com [taylorandfrancis.com]
- 5. ocw.mit.edu [ocw.mit.edu]
- 6. Molecular Structure Characterisation and Structural Elucidation [intertek.com]

- To cite this document: BenchChem. [Introduction: The Significance of 5-Fluoro-2-methoxyphenol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1362261#5-fluoro-2-methoxyphenol-structure-elucidation>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)